

mass spectrometry fragmentation pattern of CAS 1402249-02-8

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Compound of Interest

Compound Name: *cis-1-Boc-4-amino-3-piperidinemethanol*

CAS No.: 1402249-02-8

Cat. No.: B1532910

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Mass Spectrometry Characterization Guide: **cis-1-Boc-4-amino-3-piperidinemethanol** (CAS 1402249-02-8)

Executive Summary

cis-1-Boc-4-amino-3-piperidinemethanol (CAS 1402249-02-8) is a critical chiral intermediate used in the synthesis of complex heterocyclic pharmaceuticals, particularly kinase inhibitors and peptidomimetics. Its structural integrity—specifically the *cis*-stereochemistry and the tert-butoxycarbonyl (Boc) protecting group—is paramount for downstream reaction success.

This guide provides a definitive mass spectrometry (MS) fragmentation analysis to validate the identity and purity of this compound. By analyzing the characteristic loss of the Boc group and the stability of the piperidine core, researchers can distinguish this intermediate from its deprotected degradation products and structural analogs.

Chemical Profile & Structural Analysis

Feature	Specification
Chemical Name	cis-1-Boc-4-amino-3-piperidinemethanol
CAS Number	1402249-02-8
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₃
Exact Mass	230.1630
Monoisotopic Mass ([M+H] ⁺)	231.1705
Key Functional Groups	tert-Butyl carbamate (Boc), Primary Amine, Primary Alcohol, Piperidine Ring

Experimental Methodology (LC-MS/MS)

To ensure reproducible fragmentation, the following "self-validating" protocol is recommended. This method minimizes in-source fragmentation while ensuring sufficient ionization of the secondary amine.

LC Conditions:

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes. (Boc groups are hydrophobic; expect retention > 2.5 min).

MS Parameters (ESI+):

- Ionization: Electrospray Ionization (Positive Mode).[\[1\]](#)
- Capillary Voltage: 3500 V.
- Fragmentor Voltage: 100 V (Keep low to prevent premature Boc loss).

- Collision Energy (CE): Stepped 10–30 eV to observe both the parent and the deprotected core.

Fragmentation Pattern Analysis

The fragmentation of CAS 1402249-02-8 is dominated by the lability of the Boc protecting group. The spectrum typically exhibits a "staircase" of neutral losses.

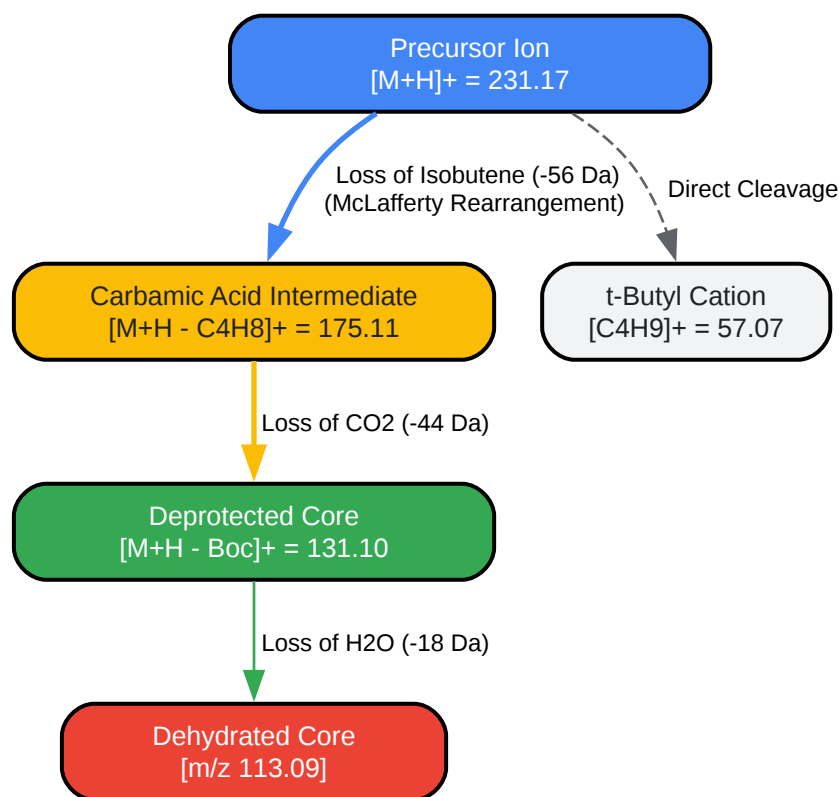
Primary Pathway: The Boc Collapse

- Precursor Ion ($[M+H]^+$, m/z 231.17): The protonated molecular ion.
- Loss of Isobutene ($[M+H - 56]^+$, m/z 175.11): The tert-butyl group is eliminated as isobutene (C_4H_8) via a McLafferty-like rearrangement or direct elimination. This is the diagnostic "Boc signature."
- Loss of CO_2 ($[M+H - 100]^+$, m/z 131.10): The resulting carbamic acid intermediate is unstable and rapidly loses CO_2 to yield the protonated free amine core (cis-4-amino-3-piperidinemethanol).

Secondary Pathway: Core Fragmentation

- Loss of Water ($[M+H - 100 - 18]^+$, m/z 113.09): The hydroxymethyl group on the piperidine ring undergoes dehydration.
- Ring Cleavage (m/z 84.08): At higher collision energies, the piperidine ring fragments, often losing the hydroxymethyl side chain.

Pathway Visualization



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Figure 1: ESI-MS/MS fragmentation pathway of **cis-1-Boc-4-amino-3-piperidinemethanol** showing the sequential loss of the Boc protecting group components.

Comparative Performance Guide

In a drug development context, distinguishing the target intermediate from its impurities is critical. The table below compares the MS signature of the target against its most common derivatives.

Compound	Role	Precursor (m/z)	Key Fragment (m/z)	Differentiator
CAS 1402249-02-8 (Target)	Intermediate	231.17	175, 131	Loss of 56 Da & 100 Da confirms Boc presence.
Deprotected Impurity (Free Amine)	Degradant	131.10	113, 84	Missing 231 parent; matches the "core" fragment of the target.
Trans-Isomer	Stereoisomer	231.17	175, 131	Identical MS spectrum. Must be separated by Chiral LC or NMR.
Oxidized Impurity (Carboxylic Acid)	Side Product	245.15	189, 145	Shift of +14 Da (CH ₂ OH → COOH).

Expert Insight: While MS confirms the chemical structure (Boc + Piperidine), it cannot distinguish the cis isomer from the trans isomer. If stereochemical purity is the goal, this MS method must be coupled with a chiral column (e.g., Chiralpak AD-H) or validated via NMR coupling constants.

Troubleshooting & Optimization

- Problem: No Parent Ion (231) Observed.
 - Cause: In-source fragmentation. The Boc group is thermally labile.
 - Solution: Lower the desolvation temperature (< 350°C) and reduce the Fragmentor/Cone voltage.
- Problem: High Sodium Adduct ([M+Na]⁺ = 253).

- Cause: Glassware contamination or high buffer salt concentration.
- Solution: Use LC-MS grade solvents. Sodium adducts do not fragment easily and will obscure the diagnostic 175/131 transitions.

References

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